

Application Notes and Protocols for PYR14-TFSI Based Gel Polymer Electrolytes

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the preparation and characterization of N-butyl-N-methylpyrrolidinium bis(trifluoromethanesulfonyl)imide (**PYR14-TFSI**) based gel polymer electrolytes (GPEs). The following sections detail the necessary materials, experimental procedures, and expected performance metrics based on referenced scientific literature.

Introduction

Gel polymer electrolytes (GPEs) incorporating ionic liquids (ILs) like **PYR14-TFSI** are gaining significant attention as a safer alternative to traditional liquid electrolytes in electrochemical devices, particularly lithium-ion batteries. These GPEs combine the high ionic conductivity and non-flammability of ILs with the mechanical integrity of a polymer matrix, mitigating issues such as electrolyte leakage and flammability. This document outlines the preparation of **PYR14-TFSI** based GPEs through an in-situ polymerization method, a technique that ensures excellent interfacial contact between the electrolyte and electrodes.

Data Presentation

The following tables summarize the key performance indicators of **PYR14-TFSI** based GPEs prepared with a poly(methyl methacrylate) (PMMA) matrix and ceramic additives.

Table 1: Ionic Conductivity of MMA-PYR14-TFSI-LLTO Gel Polymer Electrolytes at 60°C



Electrolyte Composition	Ionic Conductivity (S cm ⁻¹)
MMA-PYR14-TFSI-1 wt% LLTO	4.06×10^{-3}
MMA-PYR14-TFSI-3 wt% LLTO	4.51 × 10 ⁻³
MMA-PYR14-TFSI-5 wt% LLTO	8.1×10^{-4}
Data sourced from a study by Chen et al. (2021).[1][2]	

Table 2: Temperature-Dependent Ionic Conductivity of MMA-PYR14-TFSI-3 wt% LLTO GPE

Temperature (°C)	Ionic Conductivity (S cm ⁻¹)
Ambient	8.42×10^{-4}
60	4.53 × 10 ⁻³
70	5.16 × 10 ⁻³

Table 3: Electrochemical Stability Window of MMA-PYR14-TFSI Based GPEs

Electrolyte Composition	Electrochemical Stability Window (V vs. Li ⁺ /Li)
MMA-PYR14-TFSI	~4.5
MMA-PYR14-TFSI-3 wt% LLTO	up to 5.0
The addition of LLTO has been shown to enhance the electrochemical stability of the gel polymer electrolyte.[1][2]	

Experimental Protocols

This section provides a detailed methodology for the preparation of a **PYR14-TFSI** based gel polymer electrolyte using a solvent-free, in-situ polymerization technique.



Materials Required

- N-butyl-N-methylpyrrolidinium bis((trifluoromethyl)sulfonyl)imide (PYR14-TFSI)
- · Methyl methacrylate (MMA), monomer
- · Azobisisobutyronitrile (AIBN), thermal initiator
- Lithium bis(trifluoromethanesulfonyl)imide (LiTFSI), lithium salt
- Nano silica (SiO2), additive
- Lio.33Lao.56TiO3 (LLTO), ceramic filler
- Argon-filled glovebox (H₂O < 0.1 ppm, O₂ < 0.1 ppm)
- Magnetic stirrer with heating
- Schlenk flasks and other standard laboratory glassware

Preparation of the Precursor Solution

Note: All procedures should be carried out inside an argon-filled glovebox to prevent contamination from air and moisture.

- Mixing Monomer and Ionic Liquid: In a Schlenk flask, mix methyl methacrylate (MMA) and PYR14-TFSI in a molar ratio of 0.8:1.[1][2]
- Stirring: Stir the mixture using a magnetic stirrer for several minutes until a transparent and homogeneous solution is obtained.
- Addition of Lithium Salt: If a lithium-ion conducting electrolyte is desired, add the desired amount of LiTFSI to the solution and stir until fully dissolved.
- Incorporation of Additives:
 - Add 10 wt% of nano silica (SiO₂) to the solution.



- Subsequently, add the desired weight percentage of Lio.₃₃Lao.₅₅TiO₃ (LLTO) powder (e.g., 1, 3, or 5 wt%).
- Homogenization: Vigorously stir the mixture for 30 minutes at 50°C to ensure a uniform dispersion of the additives.
- Addition of Initiator: Add a suitable amount of the thermal initiator, AIBN, to the precursor solution.

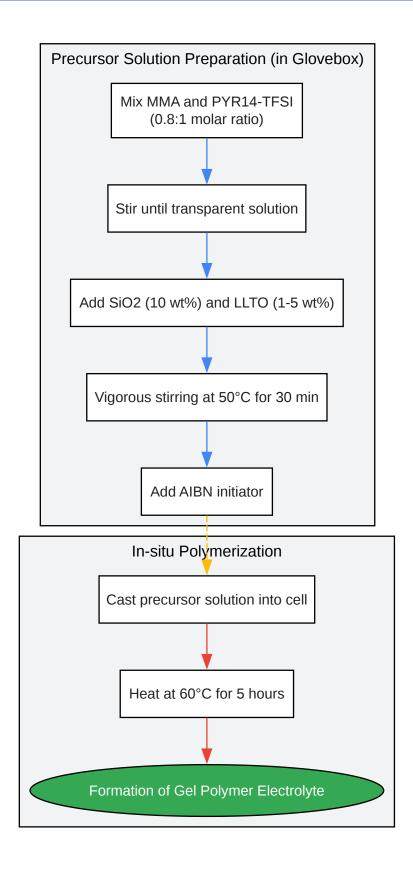
In-situ Polymerization

- Cell Assembly: The prepared precursor solution can be directly cast onto an electrode or separator within a battery assembly (e.g., a coin cell).
- Thermal Curing: Place the assembled cell in an oven at 60°C for 5 hours to facilitate the insitu polymerization of the MMA monomer, forming the gel polymer electrolyte.

Visualizations

The following diagrams illustrate the experimental workflow for the preparation of the **PYR14- TFSI** based gel polymer electrolyte.

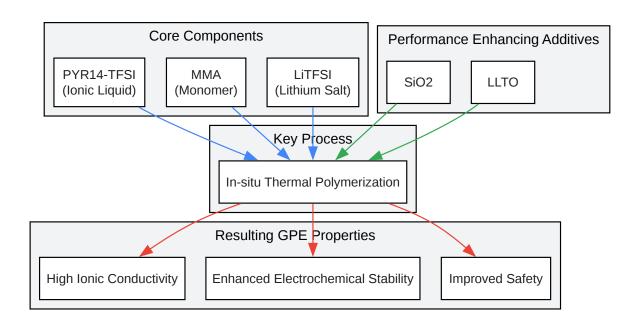




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Caption: Workflow for the in-situ preparation of **PYR14-TFSI** GPE.





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Caption: Component and process relationship for PYR14-TFSI GPEs.

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